

physical properties of ibuprofen nitrile

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Compound of Interest

Compound Name: 2-(4-Isobutylphenyl)propanenitrile

CAS No.: 58609-73-7

Cat. No.: B1217345

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Technical Monograph: Physical & Chemical Characterization of Ibuprofen Nitrile

Executive Summary

Ibuprofen Nitrile [2-(4-isobutylphenyl)propionitrile] is the pivotal late-stage intermediate in the synthesis of Ibuprofen, one of the world's most essential non-steroidal anti-inflammatory drugs (NSAIDs). Its physicochemical behavior—specifically its phase transition thermodynamics and solubility profile—dictates the efficiency of the final hydrolysis step. This guide provides a definitive reference for the physical properties, spectroscopic signature, and handling protocols of this compound, designed to support process chemists and analytical scientists in optimizing yield and purity.

Chemical Identity & Structural Analysis

Parameter	Specification
IUPAC Name	2-[4-(2-methylpropyl)phenyl]propanenitrile
Common Name	Ibuprofen Nitrile
CAS Registry Number	58609-73-7
Molecular Formula	C ₁₃ H ₁₇ N
Molecular Weight	187.28 g/mol
SMILES	<chem>CC(C)CC1=CC=C(C=C1)C(C)C#N</chem>
Structure Description	A para-substituted benzene ring featuring an isobutyl group at the C4 position and a propionitrile moiety at the C1 position. ^[1] The nitrile group (-C≡N) introduces significant polarity to an otherwise lipophilic scaffold.

Thermodynamic & Physical Constants

Accurate physical constants are critical for designing distillation and extraction units. Unlike the final acid (Ibuprofen), which is a solid, the nitrile precursor is an oil at room temperature.

Phase Behavior & Density

Property	Value	Conditions / Notes
Physical State	Liquid	Colorless to pale yellow, oily consistency.[2]
Boiling Point (High Vac)	124 °C	@ 0.8 mmHg (106 Pa) [1]
Boiling Point (Low Vac)	150–157 °C	@ 2.7 kPa (20 mmHg) [2]
Density	0.940 ± 0.06 g/cm ³	@ 20 °C (Predicted/Experimental correlation) [2]
Melting Point	< 20 °C	Exists as a liquid at standard ambient temperature.
Solubility	Lipophilic	Miscible in EtOH, CHCl ₃ , DCM, Ethyl Acetate. Insoluble in water.

Application Note: The high boiling point necessitates high-vacuum distillation for purification. Attempting distillation at atmospheric pressure may lead to thermal degradation or polymerization of the nitrile group.

Spectroscopic Characterization

Validation of the nitrile intermediate is best achieved via FTIR (functional group confirmation) and NMR (structural connectivity).

Infrared Spectroscopy (FTIR)

The diagnostic feature is the nitrile stretch, which is absent in the starting halide and the final acid product.

- Diagnostic Peak: 2220–2240 cm⁻¹ (Sharp, Strong) – C≡N Stretching Vibration.
- Secondary Peaks:
 - 2960–2850 cm⁻¹: C-H aliphatic stretch (isobutyl/methyl groups).

- 1600, 1510 cm^{-1} : C=C aromatic skeletal vibrations.
- Absence Note: Lack of broad O-H stretch (2500–3300 cm^{-1}) confirms absence of Ibuprofen acid impurity.

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: CDCl_3 , 400 MHz

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.25	Doublet (d)	2H	Aromatic C-H (ortho to nitrile alkyl)
7.15	Doublet (d)	2H	Aromatic C-H (ortho to isobutyl)
3.87	Quartet (q)	1H	CH-CN (Benzylic methine)
2.47	Doublet (d)	2H	Ar-CH ₂ -CH(CH ₃) ₂
1.85	Multiplet (m)	1H	CH ₂ -CH(CH ₃) ₂
1.62	Doublet (d)	3H	CH-CH ₃ (Methyl adjacent to nitrile)
0.90	Doublet (d)	6H	CH(CH ₃) ₂ (Isobutyl methyls)

Interpretation: The quartet at 3.87 ppm is the critical monitor for reaction progress. As the nitrile hydrolyzes to the acid (Ibuprofen), this peak shifts downfield due to the deshielding effect of the carboxylic acid group [3].

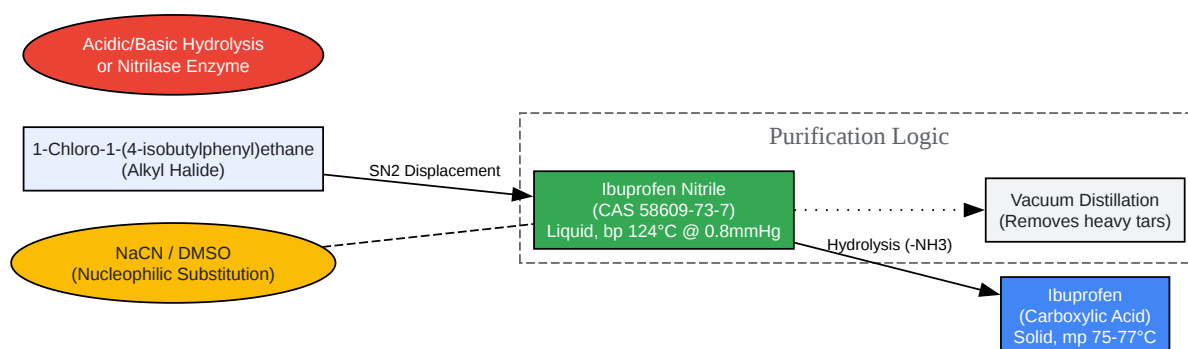
Synthesis & Process Logic

Ibuprofen Nitrile is the "gateway" molecule in several industrial routes. The choice of route impacts the impurity profile of the nitrile.

Synthesis Pathways

- Classical Boots Process: Isobutylbenzene → Acylation → Darzens Rxn → Aldehyde → Oxime → Nitrile → Acid.
- Modern Halide Displacement: 1-Chloro-1-(4-isobutylphenyl)ethane + NaCN → Nitrile → Acid.

Visualization: Synthesis & Hydrolysis Workflow



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Figure 1: The central role of Ibuprofen Nitrile in the conversion of alkyl halides to the final API. Note the phase change from liquid (nitrile) to solid (acid) facilitates final crystallization.

Handling, Safety & Stability

Signal Word: WARNING Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).

Storage & Stability

- Conditions: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon). The nitrile group is generally stable to oxidation but susceptible to hydrolysis if exposed to moisture and heat over time.

- Incompatibilities: Strong oxidizing agents, strong acids (will induce premature hydrolysis), and strong bases.

Safety Protocols

- PPE: Nitrile gloves (0.11 mm minimum thickness) provide adequate splash protection. Use a chemical fume hood to avoid inhalation of vapors, which may possess a faint almond-like odor typical of nitriles.
- Spill Response: Absorb with inert material (vermiculite/sand). Do not flush into surface water; nitriles can be toxic to aquatic life.

References

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Sources

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